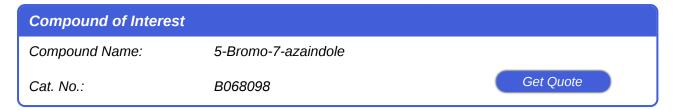


5-Bromo-7-azaindole physical properties

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An In-depth Technical Guide to the Physical Properties of **5-Bromo-7-azaindole**

Introduction

5-Bromo-7-azaindole, with the CAS number 183208-35-7, is a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis.[1] Structurally similar to indole and purine, its derivatives are widely utilized in medical research due to their potential biological and medicinal value, often by inhibiting the activity of various proteases.[2][3] This compound serves as a critical intermediate and building block in the synthesis of numerous bioactive molecules and pharmaceuticals, including targeted therapies for cancer.[1][4][5] For instance, it is a key component in the synthesis of the BCL-2 inhibitor Venetoclax and PARP inhibitors like Veliparib.[1][5] This guide provides a comprehensive overview of the core physical properties of **5-Bromo-7-azaindole**, detailed experimental protocols for their determination, and logical workflows relevant to its application.

Core Physical and Chemical Properties

The physical characteristics of **5-Bromo-7-azaindole** are fundamental to its handling, reaction optimization, and formulation in drug development processes. The compound typically appears as a white to light yellow or off-white to grey solid or crystalline powder.[1][6][7][8]

Table 1: Summary of Physical and Chemical Properties



Property	Value	Source(s)	
Molecular Formula	C7H5BrN2	[1]	
Molecular Weight	197.03 g/mol	mol [1][7]	
Melting Point	176-180 °C	[1][6]	
178-179 °C	[7]		
179.7 - 180.7 °C	[9]	_	
169-179 °C	[2]	_	
Boiling Point	312 °C (Predicted)	[7]	
357.4±42.0 °C (Predicted)	[6]		
311.3±22.0 °C at 760 mmHg	[2]	_	
Density	1.77 g/cm ³	[2][7]	
рКа	6.25±0.20 (Predicted)	[6][8]	
Flash Point	142 °C (Predicted)	[7]	
142.1±22.3 °C	[2]		
Vapor Pressure	3.58e-04 mmHg	[7]	
0.0±0.6 mmHg at 25 °C	[2]		
Partition Coefficient (logP)	1.8 (at 25 °C and pH 7)	[7]	
2.07	[10]		
Appearance	Off-white to grey to light yellow solid	[7]	
White to light brown powder or crystal	[5][6]		

Solubility Profile



The solubility of **5-Bromo-7-azaindole** is a critical parameter for its use in synthesis and formulation. It is sparingly soluble in water but exhibits good solubility in common organic solvents like acetone and ethanol.[1][8] The solubility in pure solvents generally increases with rising temperature.[5][6] It has been noted that among various solvents, it shows the best solubility in methyl acetate and the poorest in hexane.[5][6]

Table 2: Aqueous Solubility Data

Parameter	Value	Conditions	Source
Water Solubility	52.5 - 66.4 mg/L	20 - 25 °C, pH 6.5 - 6.6	[7]

Experimental Protocols

Detailed experimental procedures for determining the physical properties of organic compounds are standardized. The following protocols are generalized methods applicable to a solid compound like **5-Bromo-7-azaindole**.

Melting Point Determination

The melting point is a crucial indicator of purity.[11]

- Objective: To determine the temperature range over which the solid compound transitions to a liquid.
- Apparatus: Melting point apparatus (e.g., Mel-Temp or Vernier Melt Station), capillary tubes, sample of 5-Bromo-7-azaindole.[11][12]
- Procedure:
 - Ensure the 5-Bromo-7-azaindole sample is dry and finely powdered.
 - Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
 - Place the capillary tube into the heating block of the melting point apparatus.



- Heat the block rapidly to about 15-20 °C below the expected melting point (approx. 176-180 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).
- A pure substance will have a sharp melting range of 1-2 °C. Impurities typically broaden and depress the melting range.

Solubility Determination

This protocol provides a qualitative and semi-quantitative assessment of solubility.

- Objective: To determine the solubility of **5-Bromo-7-azaindole** in various solvents.
- Apparatus: Test tubes, vortex mixer, analytical balance, Pasteur pipets, various solvents (e.g., water, ethanol, acetone, hexane, methyl acetate).
- Procedure:
 - Weigh a precise amount of 5-Bromo-7-azaindole (e.g., 10 mg) and place it into a test tube.
 - Add a measured volume of the chosen solvent (e.g., 1 mL) to the test tube.
 - Vigorously agitate the mixture using a vortex mixer for 1-2 minutes.
 - Allow the mixture to stand and observe if the solid dissolves completely.
 - If the solid dissolves, the compound is soluble at that concentration. If not, it can be classified as partially soluble or insoluble.



 For a more quantitative measure, continue adding small, known volumes of the solvent until the solid dissolves completely, or alternatively, create a saturated solution and determine the concentration of the dissolved solute using techniques like HPLC or UV-Vis spectroscopy after filtration.

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is used to assess the purity of **5-Bromo-7-azaindole** and can be used in quantitative analysis.

- Objective: To separate and quantify **5-Bromo-7-azaindole** from potential impurities.
- Methodology: A reverse-phase (RP) HPLC method is suitable.[10]
- Apparatus: HPLC system with a UV detector, C18 column (e.g., Newcrom R1), appropriate mobile phase solvents.[10]
- Procedure:
 - Sample Preparation: Prepare a stock solution of 5-Bromo-7-azaindole in a suitable solvent (e.g., acetonitrile) at a known concentration.
 - Mobile Phase: Prepare a mobile phase, for example, a mixture of acetonitrile and water with an acid modifier like phosphoric acid or, for MS-compatibility, formic acid.[10]
 - Chromatographic Conditions:
 - Column: Newcrom R1 or equivalent C18 column.[10]
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μL.
 - Detector Wavelength: Set to an appropriate UV absorbance maximum for the compound.
 - Elution: An isocratic or gradient elution can be developed to achieve optimal separation.



Analysis: Inject the prepared sample. The retention time of the main peak corresponds to
 5-Bromo-7-azaindole. The area of the peak is proportional to its concentration. Purity can be calculated by comparing the area of the main peak to the total area of all peaks.

Visualizations: Workflows and Logical Relationships Synthesis and Purification Workflow

The synthesis of **5-Bromo-7-azaindole** often involves multiple steps starting from simpler precursors, followed by purification.[3][13][14][15][16] The diagram below illustrates a generalized workflow.



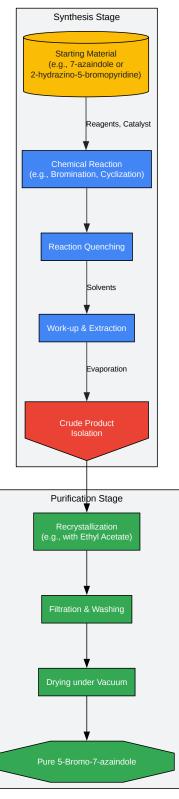


Diagram 1: Generalized Synthesis and Purification Workflow for 5-Bromo-7-azaindole.

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Caption: Generalized workflow for the synthesis and purification of **5-Bromo-7-azaindole**.



Role in Drug Development Pathways

5-Bromo-7-azaindole is not an active pharmaceutical ingredient itself but a key building block. Its structure is incorporated into more complex molecules that target specific biological pathways implicated in diseases like cancer.

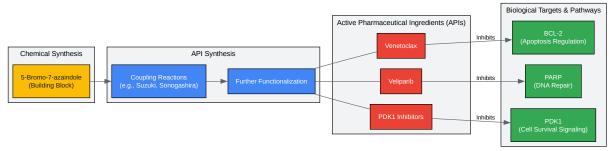


Diagram 2: Role of 5-Bromo-7-azaindole as a precursor in developing targeted therapies.

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Caption: Logical pathway from **5-Bromo-7-azaindole** to targeted cancer therapies.

Analytical Characterization Workflow

Confirming the identity and purity of synthesized **5-Bromo-7-azaindole** requires a suite of analytical techniques.



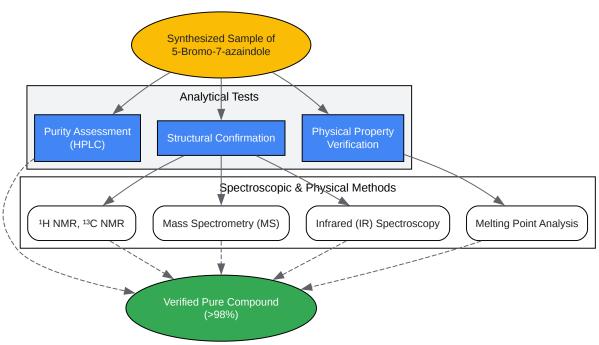


Diagram 3: Workflow for the analytical characterization of 5-Bromo-7-azaindole.

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Caption: Standard workflow for the analytical confirmation of **5-Bromo-7-azaindole**.

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